

3-Chloro-2-fluorobenzenesulfonyl chloride CAS number and properties

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Compound of Interest	
Compound Name:	3-Chloro-2-fluorobenzenesulfonyl chloride
Cat. No.:	B1362312
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Technical Overview of 3-Chloro-2-fluorobenzenesulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of **3-Chloro-2-fluorobenzenesulfonyl chloride**, a key intermediate in pharmaceutical and chemical synthesis. The information is compiled from various chemical suppliers and databases.

Chemical Identity and Properties

CAS Number: 351003-48-0[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Formula: C₆H₃Cl₂FO₂S[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight: 229.06 g/mol [\[1\]](#)[\[2\]](#)

This compound is a halogenated aromatic sulfonyl chloride, which is utilized as a building block in organic synthesis. It is recognized for its role as a pharmaceutical intermediate.[\[2\]](#) The substance typically appears as a colorless to light orange or yellow clear liquid.[\[2\]](#)

Physicochemical Data

A summary of the key physical and chemical properties of **3-Chloro-2-fluorobenzenesulfonyl chloride** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Density	1.584 g/mL at 25 °C	[1] [2] [4]
Boiling Point	287 °C	[2] [4]
Refractive Index	n _{20/D} 1.5540	[1] [2] [4]
Flash Point	>230 °F (>110 °C) - closed cup	[1] [4]
Solubility	Hydrolyzes in water	[2] [4]
Purity	Typically >97% or >98%	[1]

Safety and Handling

3-Chloro-2-fluorobenzenesulfonyl chloride is classified as a corrosive substance.[\[1\]](#)[\[2\]](#) It is known to cause severe skin burns and eye damage.[\[1\]](#) The material is also sensitive to moisture.[\[2\]](#)

Hazard Statements:

- H290: May be corrosive to metals.
- H314: Causes severe skin burns and eye damage.[\[1\]](#)

Precautionary Measures:

- It is recommended to wear protective gloves, clothing, eye, and face protection when handling this chemical.[\[1\]](#)
- Store under an inert gas, such as nitrogen or argon, at temperatures between 2-8°C.[\[2\]](#)
- In case of spillage, it should be absorbed to prevent material damage.

Note on Advanced Technical Data: Detailed experimental protocols for the synthesis or use of **3-Chloro-2-fluorobenzenesulfonyl chloride**, as well as specific signaling pathway diagrams

involving this compound, are not publicly available in general chemical databases. Such information is typically found in specialized scientific literature or proprietary research and is beyond the scope of this general technical summary.

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